

An In-depth Technical Guide to the Detonation Properties of Diazodinitrophenol (DDNP)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Diazodinitrophenol

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Abstract

Diazodinitrophenol (DDNP), a pioneering organic primary explosive, has maintained its relevance in pyrotechnic and ordnance applications for over a century.[1][2] First synthesized in 1858 by Peter Griess, its utility as an explosive was recognized in the late 19th century.[1] This guide provides a comprehensive technical overview of the core detonation properties of DDNP, intended for researchers, scientists, and professionals in the fields of energetic materials and drug development. We will delve into the synthesis, performance characteristics, sensitivity to external stimuli, and thermal stability of DDNP, offering field-proven insights into the causality behind experimental choices and validation protocols. This document is structured to provide a foundational understanding for the safe handling, characterization, and application of this important energetic material.

Introduction: The Enduring Significance of a Lead-Free Primary Explosive

Diazodinitrophenol (2-diazo-4,6-dinitrophenol) is a highly sensitive primary explosive distinguished by its lead-free composition, making it an environmentally preferable alternative to traditional initiators like lead azide and lead styphnate.[3] It typically appears as a yellow crystalline solid, though its color can vary from dark yellow to brown depending on purity.[1] While its high sensitivity necessitates careful handling, often stored and shipped wet with at least 40% water, its reliable initiation capabilities have solidified its role in both commercial and military detonators.[3]

This guide will explore the fundamental chemical and physical properties that govern the detonation behavior of DDNP, providing a robust framework for its scientific and industrial applications. We will examine its synthesis, key performance metrics such as velocity of detonation and detonation pressure, its sensitivity to impact and friction, and its thermal decomposition characteristics.

Synthesis of Diazodinitrophenol: A Procedural Overview

The synthesis of DDNP is achieved through the diazotization of picramic acid (2-amino-4,6-dinitrophenol).^{[1][3]} This process involves the reaction of picramic acid with nitrous acid, typically generated in situ from a nitrite salt and a mineral acid. The causality behind this choice of reactants lies in the reactivity of the primary aromatic amine group on picramic acid, which readily undergoes diazotization.

Experimental Protocol: Laboratory-Scale Synthesis of DDNP

The following protocol outlines a standard laboratory procedure for the synthesis of DDNP. The self-validating nature of this protocol is ensured by careful control of temperature and reagent addition to prevent runaway reactions and ensure the formation of the desired product.

Materials:

- Picramic acid
- 5% Hydrochloric acid (HCl)
- Sodium nitrite (NaNO_2)
- Acetone (for purification, optional)
- Ice
- Distilled water

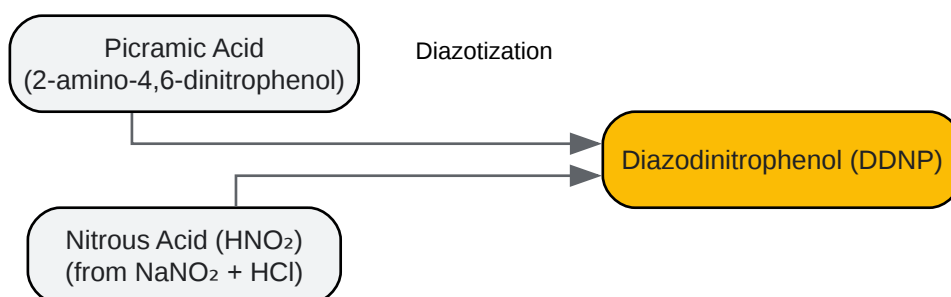
Equipment:

- Glass beaker
- Mechanical stirrer
- Ice bath
- Filtration apparatus (e.g., Büchner funnel)
- Wash bottles

Procedure:

- **Suspension of Picramic Acid:** In a beaker placed within an ice bath, suspend 10 g of picramic acid in 120 ml of 5% hydrochloric acid.^[1] The use of an ice bath is critical to maintain a low temperature, which is essential for the stability of the diazonium salt formed during the reaction.
- **Stirring:** Begin rapid stirring of the mixture with a mechanical stirrer to ensure a homogenous suspension.^[1]
- **Addition of Sodium Nitrite:** In a separate container, dissolve 3.6 g of sodium nitrite in 10 ml of water. Add this solution to the picramic acid suspension all at once while continuing to stir vigorously.^[1] The rapid addition ensures a quick and complete diazotization reaction.
- **Reaction Time:** Continue stirring the mixture for 20 minutes in the ice bath.^[1] This allows the reaction to proceed to completion.
- **Filtration and Washing:** Collect the resulting solid product by filtration. Wash the product thoroughly with ice-cold water to remove any unreacted starting materials and inorganic salts.^[1]
- **Purification (Optional):** The resulting dark brown granular material can be used as is, or it can be purified by dissolving it in hot acetone and then precipitating it by adding a large volume of ice water with rapid agitation. This process yields a brilliant yellow amorphous powder.^[1]

Diagram: Synthesis Pathway of DDNP



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Caption: The synthesis of DDNP from picramic acid via diazotization.

Detonation Performance: Quantifying the Explosive Output

The efficacy of an explosive is primarily defined by its detonation velocity and pressure. These parameters dictate the shattering effect (brisance) and the ability to perform work. DDNP is considered a powerful primary explosive, comparable to lead azide.[2]

Velocity of Detonation (VoD)

The velocity of detonation is the speed at which the shock wave front propagates through the explosive material. It is a critical measure of an explosive's performance and is influenced by factors such as density and confinement.

Detonation Pressure

Detonation pressure is the immense pressure generated at the detonation front. It is a key indicator of an explosive's brisance.

Table 1: Detonation Properties of DDNP and Other Primary Explosives

Property	Diazodinitrophenol (DDNP)	Lead Azide (LA)	Mercury Fulminate
Velocity of Detonation (m/s)	6,900 - 7,100[4]	5,300	4,250
Detonation Pressure (GPa)	24.2[4]	33.4[4]	Not readily available
Test Density (g/cm ³)	1.63	3.8	4.42

Sensitivity to External Stimuli: A Critical Safety Consideration

The sensitivity of a primary explosive to impact, friction, and heat is a paramount concern for its safe handling, storage, and application. DDNP is known to be less sensitive to impact and friction than mercury fulminate and lead azide, which is a significant advantage in many applications.[2]

Impact Sensitivity

Impact sensitivity is typically determined using a drop-weight test, where a standard weight is dropped from varying heights onto a sample of the explosive. The result is often expressed as the height at which there is a 50% probability of initiation (H_{50}).

Experimental Protocol: Drop-Weight Impact Test

This protocol describes a generalized procedure for determining the impact sensitivity of a primary explosive like DDNP.

Apparatus:

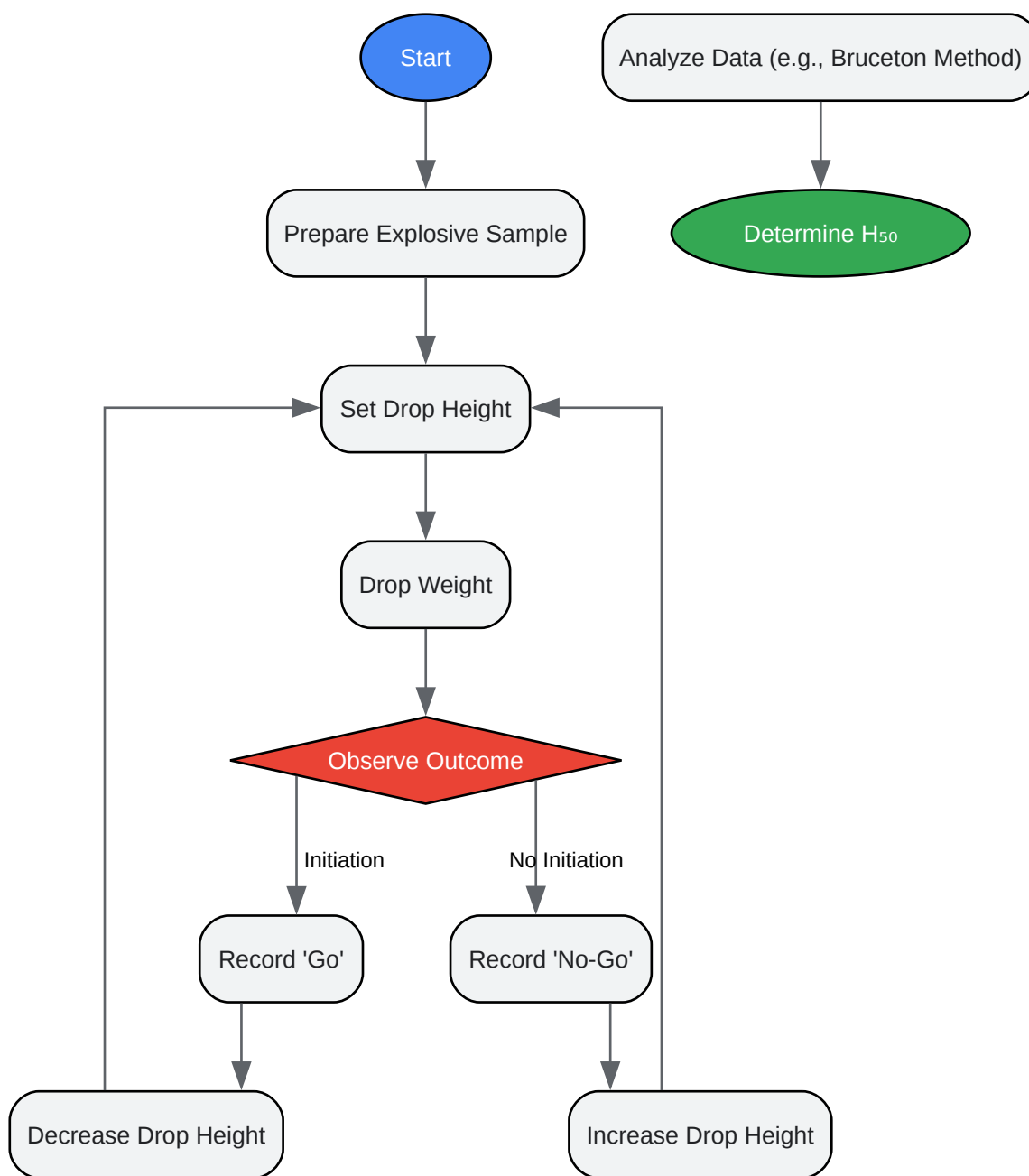
- Drop-weight impact tester (e.g., ERL Type 12)
- Anvil and striker
- Sample holder

- Acoustic or visual detection system to register a "go" (initiation)

Procedure:

- Sample Preparation: A small, precise amount of the dry explosive (typically 20-40 mg) is placed in the sample holder on the anvil.
- Test Execution: A standard weight (e.g., 2.5 kg) is dropped from a predetermined height onto the striker, which is in contact with the explosive sample.
- Observation: The outcome of each drop is recorded as either a "go" (initiation, detected by sound, flash, or smoke) or a "no-go".
- Data Analysis: A series of tests are conducted at different drop heights. Statistical methods, such as the Bruceton "up-and-down" method, are used to determine the H_{50} value.

Diagram: Drop-Weight Impact Test Workflow



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Caption: Workflow for determining impact sensitivity using the drop-weight method.

Friction Sensitivity

Friction sensitivity is the susceptibility of an explosive to initiation by frictional forces. It is a critical parameter for assessing the safety of handling and processing energetic materials.

Experimental Protocol: BAM Friction Test

The BAM (Bundesanstalt für Materialprüfung) friction test is a standardized method for determining the friction sensitivity of explosives.

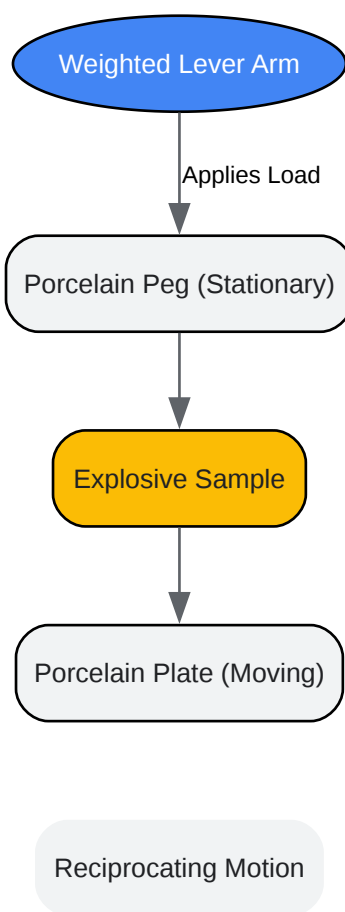
Apparatus:

- BAM friction tester
- Porcelain plates and pegs
- Weights

Procedure:

- **Sample Placement:** A small amount of the explosive is placed on a porcelain plate.
- **Applying Force:** A porcelain peg is placed on the sample, and a specific load is applied using a weighted lever arm.
- **Friction Application:** The porcelain plate is moved back and forth under the stationary peg, subjecting the sample to friction.
- **Observation:** The test is observed for any signs of initiation (e.g., spark, flame, or explosion).
- **Determining Sensitivity:** The test is repeated with different loads to determine the lowest load at which initiation occurs in a specified number of trials.

Diagram: BAM Friction Test Principle



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Caption: Schematic representation of the BAM friction sensitivity test.

Table 2: Sensitivity Properties of DDNP and Other Primary Explosives

Property	Diazodinitrophenol (DDNP)	Lead Azide (LA)	Mercury Fulminate
Impact Sensitivity (J)	1 ^[4]	2.5 - 4 ^[4]	More sensitive than DDNP
Friction Sensitivity (N)	24.7 ^[4]	0.1 - 1 ^[4]	More sensitive than DDNP

Thermal Stability and Decomposition

The thermal stability of an explosive determines its safe storage and handling temperatures. DDNP decomposes explosively upon heating to around 180°C.[3]

Thermal Decomposition Analysis

Differential Scanning Calorimetry (DSC) is a common technique used to study the thermal stability of energetic materials. It measures the difference in heat flow between a sample and a reference as a function of temperature. An exothermic peak in a DSC thermogram indicates the decomposition of the material. For DDNP, the exothermic decomposition occurs in the temperature range of 161.2–188.5°C.

Detonation Products

The detonation of DDNP results in the rapid decomposition of the molecule into gaseous products. While the precise experimental determination of detonation products under high-pressure and high-temperature conditions is complex, theoretical predictions and analysis of similar nitroaromatic compounds suggest the primary products are likely to be:

- Carbon monoxide (CO)
- Carbon dioxide (CO₂)
- Nitrogen (N₂)
- Water (H₂O)
- Solid Carbon (C)

The exact proportions of these products can vary depending on the detonation conditions. The large volume of gas produced is a key factor in the explosive power of DDNP.

Safety and Handling Considerations

Due to its high sensitivity, DDNP requires strict safety protocols for handling and storage.

- Wetting: DDNP is typically stored and transported wet with at least 40% water to reduce its sensitivity to shock and friction.[3]

- Personal Protective Equipment (PPE): Appropriate PPE, including safety glasses, gloves, and a lab coat, should always be worn when handling DDNP.
- Avoidance of Stimuli: Dry DDNP should be protected from impact, friction, heat, and static discharge.
- Decontamination: Spills and residual DDNP can be neutralized with a cold sodium hydroxide solution.^[1]

Conclusion

Diazodinitrophenol remains a vital component in the field of energetic materials due to its reliable performance as a primary explosive and its lead-free nature. This guide has provided a detailed technical overview of its key detonation properties, including its synthesis, performance characteristics, and sensitivity to various stimuli. A thorough understanding of these properties, coupled with strict adherence to safety protocols, is essential for the responsible and effective use of DDNP in scientific research and industrial applications. The continued study of its detonation chemistry and the development of even safer and more efficient primary explosives will undoubtedly build upon the foundational knowledge established through the long history of DDNP's use.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Detonation Properties of Diazodinitrophenol (DDNP)]. BenchChem, [2026]. [Online PDF]. Available at:

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